

LC-MS/MS quantification of 1alpha-Hydroxy VD4

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Compound of Interest

Compound Name: 1alpha-Hydroxy VD4

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An Application Note on the LC-MS/MS Quantification of 1 α ,25-Dihydroxyvitamin D

Introduction

1 α ,25-dihydroxyvitamin D is the primary biologically active metabolite of vitamin D. It plays a crucial role in calcium homeostasis, bone metabolism, and the regulation of various cellular processes.[1][2] Accurate quantification of its circulating levels is essential for assessing vitamin D status and investigating its role in various physiological and pathological conditions. [3] While immunoassays have been traditionally used, they can suffer from a lack of specificity. [1] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for the determination of vitamin D metabolites due to its high sensitivity, specificity, and accuracy.[4]

This application note details a robust and sensitive LC-MS/MS method for the quantification of 1 α ,25-dihydroxyvitamin D in human serum or plasma. The protocol includes sample preparation involving protein precipitation and solid-phase extraction (SPE), followed by derivatization to enhance ionization efficiency and analytical sensitivity. Chromatographic separation is achieved using Ultra-Performance Liquid Chromatography (UPLC), and detection is performed by a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.

Note on Nomenclature: The term "**1alpha-Hydroxy VD4**" is not standard. This document pertains to the quantification of 1 α ,25-dihydroxyvitamin D, the active form of vitamin D, which is the likely intended analyte.

Experimental Protocols

Sample Preparation

A multi-step procedure involving protein precipitation, liquid-liquid extraction (LLE), and solid-phase extraction (SPE) is recommended for optimal sample cleanup and recovery.

Materials:

- Human serum or plasma samples
- Internal Standard (IS) solution (e.g., hexadeuterated $1\alpha,25$ -dihydroxyvitamin D3)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Water, deionized
- Ethyl acetate, HPLC grade
- Formic acid
- Solid-Phase Extraction (SPE) cartridges (e.g., Oasis PRiME HLB)

Protocol:

- To 200-500 μ L of serum or plasma in a microcentrifuge tube, add 10 μ L of the internal standard solution.
- Vortex briefly to mix.
- Add three volumes of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute and centrifuge at high speed (e.g., 13,000 rpm) for 10 minutes at 4°C.
- Transfer the supernatant to a new tube.

- Perform a liquid-liquid extraction by adding ethyl acetate, vortexing, and collecting the organic layer.
- Evaporate the solvent under a gentle stream of nitrogen at 45-50°C.
- Reconstitute the dried extract in a small volume of a suitable solvent for SPE.
- Condition the SPE cartridge according to the manufacturer's instructions.
- Load the reconstituted sample onto the SPE cartridge.
- Wash the cartridge with a methanol/water solution to remove interferences.
- Elute the analyte with an appropriate solvent (e.g., acetonitrile).

Derivatization

Derivatization is often employed to improve the ionization efficiency and sensitivity of 1 α ,25-dihydroxyvitamin D analysis. 4-phenyl-1,2,4-triazoline-3,5-dione (PTAD) is a commonly used derivatizing agent.

Materials:

- 4-phenyl-1,2,4-triazoline-3,5-dione (PTAD) solution in ethyl acetate or acetonitrile.
- Eluted sample from SPE.

Protocol:

- Evaporate the eluate from the SPE step to dryness under nitrogen.
- Add the PTAD solution to the dried extract.
- Incubate at room temperature for 30-60 minutes.
- Quench the reaction by adding a small volume of water or methanol.
- The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- UPLC system (e.g., Waters ACQUITY UPLC)
- Analytical column (e.g., Waters Acquity UPLC BEH C18, 2.1 x 50 mm, 1.7 μ m)
- Triple quadrupole mass spectrometer (e.g., Waters Xevo TQ-S)
- Electrospray ionization (ESI) source operating in positive ion mode.

Chromatographic Conditions:

- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid.
- Flow Rate: 0.3-0.7 mL/min.
- Injection Volume: 10-20 μ L.
- Column Temperature: 25-40°C.
- A gradient elution is typically used to achieve optimal separation.

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for the derivatized 1 α ,25-dihydroxyvitamin D and its internal standard are monitored. These transitions need to be optimized for the specific instrument used.
- Source Parameters: Capillary voltage, desolvation temperature, and gas flows should be optimized for maximum signal intensity.

Data Presentation

The following tables summarize typical quantitative data for the LC-MS/MS analysis of 1 α ,25-dihydroxyvitamin D.

Table 1: Method Performance Characteristics

Parameter	Typical Value	Reference
Limit of Detection (LOD)	0.3 - 2.7 pg/mL	
Limit of Quantification (LOQ)	1.0 - 5.0 pg/mL	
Linearity (r^2)	> 0.99	
Intra-assay Precision (%CV)	< 15%	
Inter-assay Precision (%CV)	< 15%	
Recovery	70 - 110%	

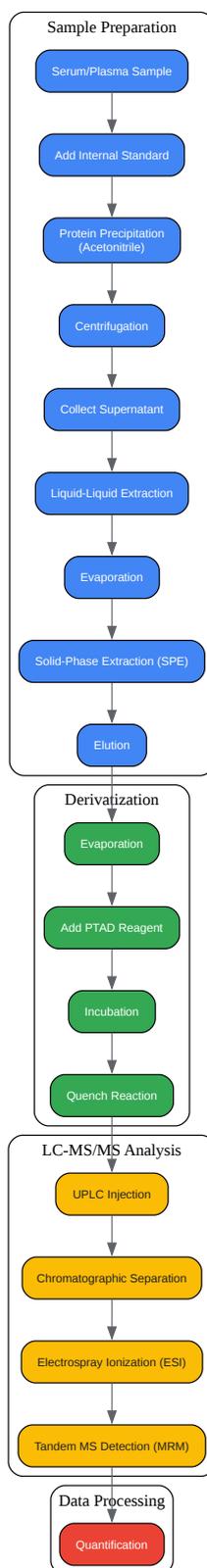
Table 2: Example MRM Transitions for PTAD-derivatized Analytes

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Reference
1 α ,25(OH) ₂ D ₃ -PTAD	574.4	314.1	
d ₆ -1 α ,25(OH) ₂ D ₃ -PTAD (IS)	580.4	314.1	
1 α ,25(OH) ₂ D ₂ -PTAD	586.4	314.1	

Note: The exact m/z values may vary slightly depending on the instrument and derivatization reagent used. It is crucial to optimize these transitions on the specific mass spectrometer being used.

Visualizations

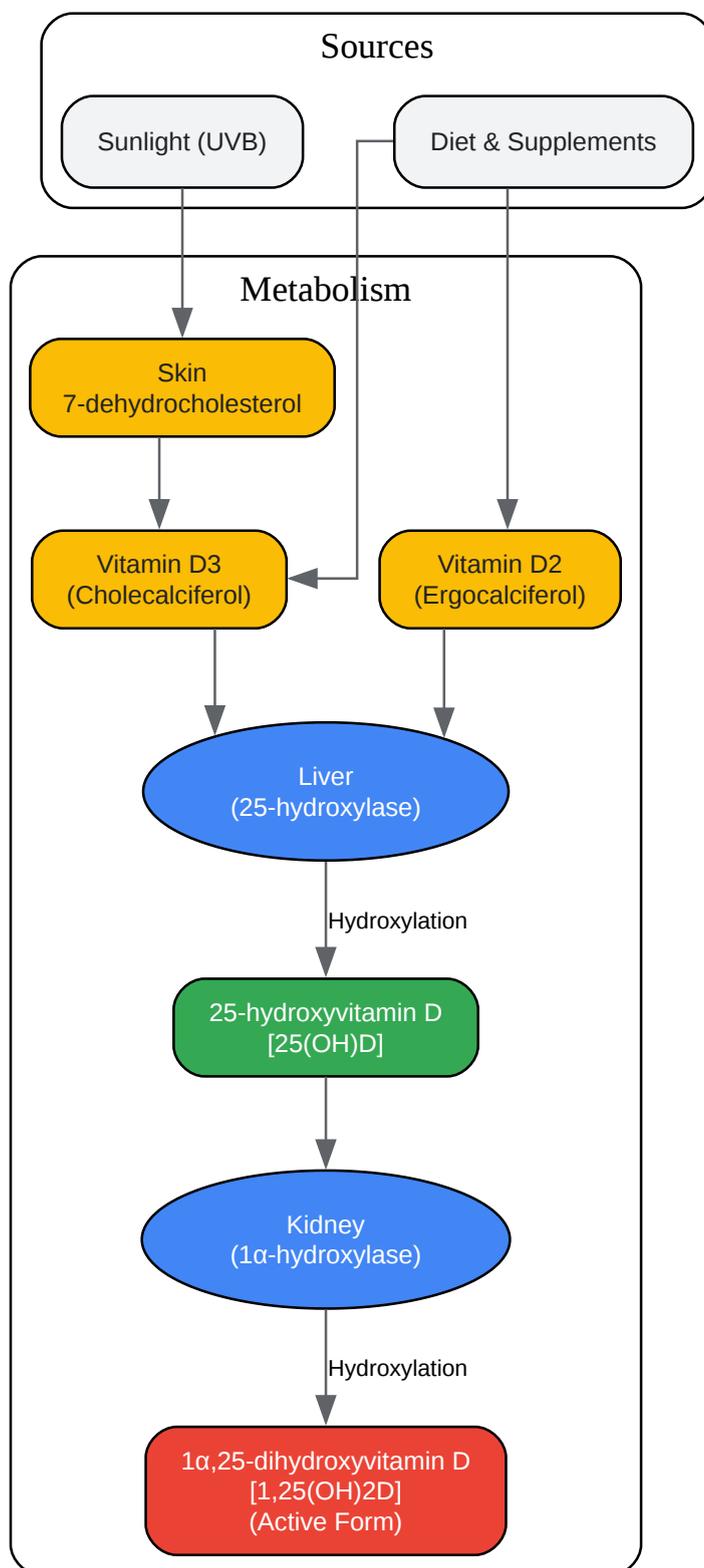
Experimental Workflow



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Caption: Experimental workflow for LC-MS/MS quantification of 1 α ,25-dihydroxyvitamin D.

Vitamin D Metabolic Pathway



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Caption: Simplified metabolic pathway of Vitamin D.

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